

Application Notes and Protocols: 2-Methylacetophenone in Fragrance and Flavor Chemistry

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methylacetophenone

Cat. No.: B146604

[Get Quote](#)

Authored for: Researchers, Scientists, and Drug Development Professionals

Introduction

2-Methylacetophenone (CAS No. 577-16-2), also known as o-acetyltoluene or 1-(2-methylphenyl)ethanone, is a versatile aromatic ketone with significant applications in the fragrance and flavor industries.[1][2] Its distinct organoleptic profile, characterized by a complex sweet, floral, and nutty aroma, makes it a valuable ingredient for creating nuanced sensory experiences in a wide range of consumer products.[3][4][5] Beyond its use as a scent and flavor agent, **2-Methylacetophenone** also serves as a crucial intermediate in the synthesis of pharmaceuticals and agrochemicals.[1][5][6] This document provides detailed application notes, experimental protocols, and key data related to its use.

Organoleptic Profile and Applications

2-Methylacetophenone is a colorless to pale yellow liquid known for its potent and multifaceted aroma.[3][4] Its stability and ability to blend well with other compounds make it a preferred choice for formulators.[1]

- **Fragrance Industry:** In perfumery, it is used to impart fresh, spicy, and floral notes, particularly in hawthorn, mimosa, lilac, and acacia type scents.[7] It functions as a top-to-heart note, providing an initial fresh accent that evolves into a more floral body.[7] Its sweet,

powdery, and coumarinic undertones add complexity and depth to fragrance compositions.[3]
[8] It is also noted for adding a fresh, slightly floral accent to leathery fragrances.[7]

- Flavor Industry: As a flavoring agent, **2-Methylacetophenone** is valued for its sweet, nutty, and honey-like character.[3][8] It is utilized to enhance a variety of flavor profiles, including vanilla, cherry, almond, grape, and butterscotch.[3] The Joint FAO/WHO Expert Committee on Food Additives (JECFA) has evaluated it and found no safety concerns at current intake levels when used as a flavoring agent.[9][10]

Quantitative Data

The physical and chemical properties of **2-Methylacetophenone** are well-documented, ensuring its consistent performance in formulations. Purity levels for fragrance applications typically exceed 99% as determined by Gas Chromatography (GC).[5]

Table 1: Physicochemical Properties of **2-Methylacetophenone**

Property	Value	Reference
CAS Number	577-16-2	[1][3]
Molecular Formula	C ₉ H ₁₀ O	[1][2]
Molecular Weight	134.18 g/mol	[1][9]
Appearance	Colorless to light yellow liquid	[1][3]
Boiling Point	214 °C (at 760 mm Hg)	[3][11]
Density	1.026 g/mL at 25 °C	[1][3]
Refractive Index	n _{20/D} 1.5318	[1][3]
Flash Point	83.33 °C (182.00 °F)	[8]
Solubility	Soluble in ethanol; Insoluble in water	[3][8]

Table 2: Recommended Usage Levels in Fragrance and Flavor

Application	Recommended Level	Reference
Fragrance Concentrate	Up to 8.0%	[8]
Non-alcoholic Beverages	2.0 - 10.0 mg/kg	[8]
Alcoholic Beverages	4.0 - 20.0 mg/kg	[8]
Bakery Wares	5.0 - 25.0 mg/kg	[8]
Confectionery	4.0 - 20.0 mg/kg	[8]
Dairy Products	3.0 mg/kg (average)	[8]
Ready-to-eat Savouries	5.0 - 25.0 mg/kg	[8]

Experimental Protocols

Protocol 1: General Synthesis of Methylacetophenones via Friedel-Crafts Acylation

This protocol describes a general method for the synthesis of methylacetophenones, such as **2-methylacetophenone**, by the acylation of toluene. This reaction is a classic example of electrophilic aromatic substitution.

Objective: To synthesize methylacetophenone from toluene and an acylating agent catalyzed by a Lewis acid.

Materials:

- Toluene (anhydrous)
- Acetic anhydride or Acetyl chloride (acylating agent)
- Anhydrous aluminum trichloride (AlCl_3) (catalyst)
- Concentrated hydrochloric acid (HCl)
- Ice water
- 5% Sodium hydroxide (NaOH) solution

- Anhydrous calcium chloride (CaCl_2) or magnesium sulfate (MgSO_4) (drying agent)
- Dichloromethane or other suitable organic solvent

Equipment:

- Three-neck round-bottom flask
- Stirrer (magnetic or mechanical)
- Dropping funnel
- Reflux condenser with a gas trap/drying tube
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

Procedure:

- **Reaction Setup:** Assemble a dry three-neck flask equipped with a stirrer, a dropping funnel, and a reflux condenser. The condenser outlet should be connected to a gas absorption trap to handle the evolving HCl gas if acetyl chloride is used.
- **Catalyst Suspension:** In the flask, suspend anhydrous aluminum trichloride in an excess of anhydrous toluene with stirring.
- **Addition of Acylating Agent:** Slowly add a solution of the acylating agent (e.g., acetic anhydride or acetyl chloride) dissolved in anhydrous toluene from the dropping funnel. The reaction is exothermic; maintain the temperature as required by the specific procedure, often starting at a low temperature and then heating.
- **Reaction:** After the addition is complete, heat the mixture (e.g., in a water bath at 80-95°C) for a specified time (e.g., 30-60 minutes) until the evolution of gas ceases.[\[12\]](#)

- **Quenching:** Cool the reaction mixture in an ice bath. Slowly and carefully add a mixture of crushed ice and concentrated hydrochloric acid to decompose the aluminum chloride complex.^[12]
- **Extraction:** Transfer the mixture to a separatory funnel. Separate the organic layer (toluene). Wash the organic layer sequentially with water, 5% sodium hydroxide solution to remove acidic impurities, and finally with water until the washings are neutral.
- **Drying:** Dry the organic layer over an anhydrous drying agent like calcium chloride or magnesium sulfate.
- **Purification:** Filter off the drying agent and remove the toluene solvent using a rotary evaporator. The crude product can then be purified by fractional distillation under reduced pressure to yield the desired methylacetophenone isomer. The separation of ortho- and para-isomers is a key challenge, as the acylation of toluene typically produces a mixture.

Protocol 2: Quality Control using Gas Chromatography (GC)

Objective: To determine the purity of a **2-Methylacetophenone** sample.

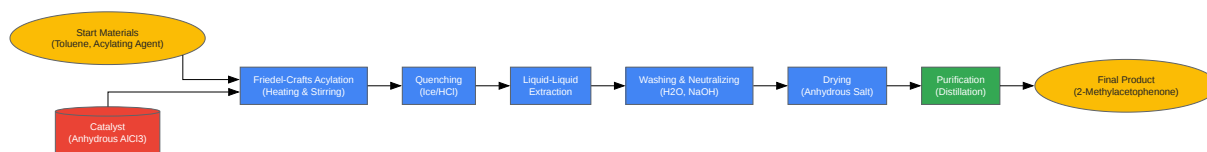
Methodology:

- **Instrument:** Gas Chromatograph with a Flame Ionization Detector (FID).
- **Column:** A non-polar or medium-polarity capillary column (e.g., DB-5, HP-5ms, or equivalent).
- **Carrier Gas:** Helium or Hydrogen at a constant flow rate.
- **Oven Program:**
 - Initial Temperature: 80°C, hold for 2 minutes.
 - Ramp Rate: 10°C/minute to 250°C.
 - Final Hold: Hold at 250°C for 5 minutes.
- **Injector Temperature:** 250°C.

- Detector Temperature: 280°C.
- Sample Preparation: Prepare a dilute solution of the **2-Methylacetophenone** sample (e.g., 1% w/v) in a suitable solvent like ethanol or dichloromethane.
- Analysis: Inject a small volume (e.g., 1 µL) of the prepared sample into the GC. The purity is calculated based on the relative peak area of **2-Methylacetophenone** compared to the total area of all peaks in the chromatogram. A purity of ≥99% is often required for fragrance applications.[5]

Visualized Workflows and Relationships

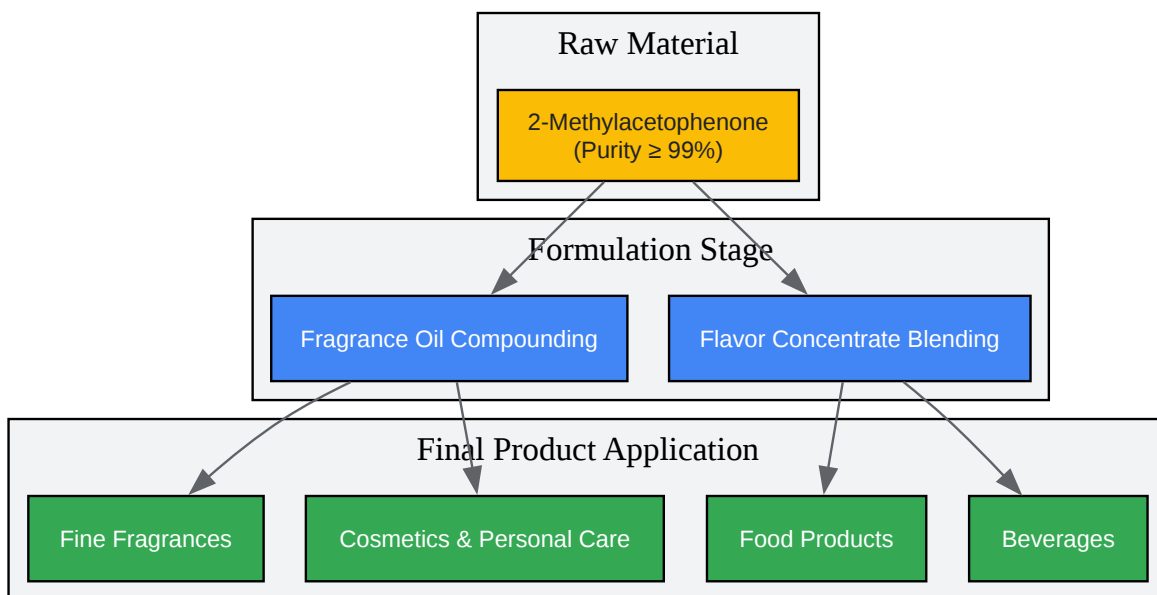
Diagram 1: Synthesis Workflow via Friedel-Crafts Acylation



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the synthesis of **2-Methylacetophenone**.

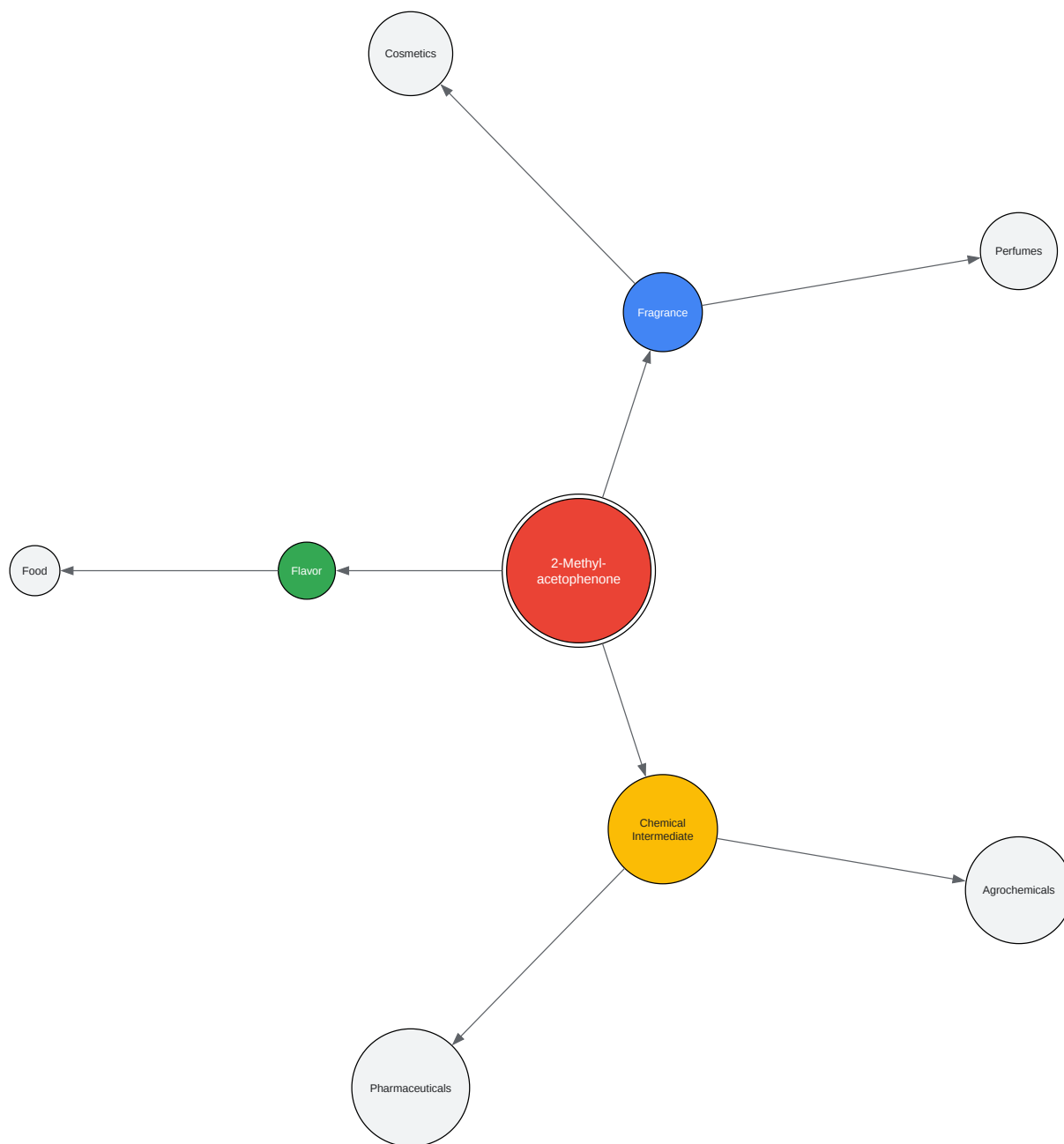
Diagram 2: Application Pathway in Consumer Products



[Click to download full resolution via product page](#)

Caption: Integration of **2-Methylacetophenone** from raw material to final products.

Diagram 3: Logical Relationship of Industrial Uses



[Click to download full resolution via product page](#)

Caption: The diverse industrial roles of **2-Methylacetophenone**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. 2-Methyl Acetophenone - Sanika Chemicals [sanikachem.com]
- 3. 2'-Methylacetophenone | 577-16-2 [chemicalbook.com]
- 4. nbinnno.com [nbinnno.com]
- 5. nbinnno.com [nbinnno.com]
- 6. scent.vn [scent.vn]
- 7. Methyl Acetophenone - Hekserij : Hekserij [eng.hekserij.nl]
- 8. ortho-methyl acetophenone, 577-16-2 [thegoodscentscompany.com]
- 9. 2-Methylacetophenone | C₉H₁₀O | CID 11340 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. femaflavor.org [femaflavor.org]
- 11. sigmaaldrich.com [sigmaaldrich.com]
- 12. alfa-chemistry.com [alfa-chemistry.com]
- To cite this document: BenchChem. [Application Notes and Protocols: 2-Methylacetophenone in Fragrance and Flavor Chemistry]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b146604#application-of-2-methylacetophenone-in-fragrance-and-flavor-chemistry>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com